

An In-depth Technical Guide to 1H-Pyrazole-4-Sulfonyl Chloride

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Compound of Interest

Compound Name: 1H-pyrazole-4-sulfonyl chloride

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This technical guide provides a comprehensive overview of **1H-pyrazole-4-sulfonyl chloride**, a key intermediate in synthetic organic chemistry. The document is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry, offering detailed information on its chemical properties, synthesis, and safety considerations.

Core Molecular Data

1H-Pyrazole-4-sulfonyl chloride is a heterocyclic organic compound containing a pyrazole ring functionalized with a sulfonyl chloride group. This reactive moiety makes it a valuable building block for the synthesis of a variety of sulfonamide derivatives, which are of significant interest in the development of new therapeutic agents.

Physicochemical Properties

The fundamental molecular and physical properties of **1H-pyrazole-4-sulfonyl chloride** are summarized in the table below for quick reference.

Property	Value	Reference
Molecular Formula	C ₃ H ₃ CIN ₂ O ₂ S	[1]
Molecular Weight	166.59 g/mol	[1]
Appearance	Solid	
CAS Number	438630-64-9	[2]
InChI	1S/C3H3CIN2O2S/c4-9(7,8)3-1-5-6-2-3/h1-2H,(H,5,6)	
SMILES	CIS(=O)(=O)c1cn[nH]c1	

Synthesis Protocol

The synthesis of pyrazole-4-sulfonyl chlorides is a critical step in the preparation of pyrazole sulfonamides. The following is a generalized experimental protocol for the sulfonylation of a pyrazole ring, based on established literature procedures. This specific example details the synthesis of a related compound, 3,5-dimethyl-**1H-pyrazole-4-sulfonyl chloride**, which illustrates the core methodology.

Reaction: Sulfonylation of 3,5-dimethyl-1H-pyrazole.[3]

Materials:

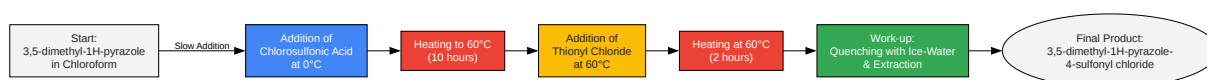
- 3,5-dimethyl-1H-pyrazole
- Chloroform (CHCl₃)
- Chlorosulfonic acid (ClSO₃H)
- Thionyl chloride (SOCl₂)
- Dichloromethane (CH₂Cl₂)
- Ice-cold water
- Sodium sulfate (Na₂SO₄)

Procedure:

- A solution of 3,5-dimethyl-1H-pyrazole (25 g, 260 mmol) in 75 mL of chloroform is prepared. [3]
- This mixture is slowly added to a stirred solution of chlorosulfonic acid (166.7 g, 1430 mmol) in 175 mL of chloroform at 0 °C under a nitrogen atmosphere.[3]
- The reaction temperature is then raised to 60 °C, and stirring is continued for 10 hours.[3]
- Thionyl chloride (40.8 g, 343.2 mmol) is added to the reaction mixture at 60 °C over a period of 20 minutes.[3]
- The reaction is stirred for an additional 2 hours at 60 °C. The progress of the reaction is monitored by Thin Layer Chromatography (TLC).[3]
- Upon completion, the reaction mass is cooled to 0–10 °C and then added to a mixture of dichloromethane and ice-cold water.[3]
- The organic layer is separated, dried over sodium sulfate, and evaporated under vacuum to yield the final product, 3,5-dimethyl-1H-pyrazole-4-sulfonyl chloride.[3]

Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis of a pyrazole-4-sulfonyl chloride derivative.



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Caption: Workflow for the synthesis of pyrazole-4-sulfonyl chloride.

Safety and Handling

1H-Pyrazole-4-sulfonyl chloride is a reactive chemical and should be handled with appropriate safety precautions. It is classified as a substance that causes severe skin burns and eye damage.[1] It may also cause an allergic skin reaction and respiratory irritation.[1] Therefore, handling should be performed in a well-ventilated fume hood with personal protective equipment, including gloves, safety goggles, and a lab coat. Sulfonyl chlorides can react with moisture and water, potentially releasing toxic gases, so storage in a dry, inert atmosphere is recommended.

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References

- 1. 1H-pyrazole-4-sulfonyl chloride | C₃H₃CIN₂O₂S | CID 22733127 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chembk.com [chembk.com]
- 3. Antiproliferative Activity of New Pyrazole-4-sulfonamide Derivatives: Synthesis and Biological Evaluation - PMC [pmc.ncbi.nlm.nih.gov]
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